

Personal protective equipment for handling Herbacetin

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Compound of Interest

Compound Name: *Herbacetin*

Cat. No.: *B192088*

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Essential Safety and Handling Guide for Herbacetin

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Herbacetin**. The following procedural guidance is designed to ensure a safe laboratory environment and minimize exposure risk.

Hazard Identification and Safety Data Summary

Herbacetin is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] While comprehensive toxicological properties have not been fully investigated, it is imperative to handle this compound with care, utilizing appropriate personal protective equipment and engineering controls.[1][2]

Property	Data	Reference
CAS Number	527-95-7	[1][3]
Molecular Formula	C ₁₅ H ₁₀ O ₇	[1]
Molecular Weight	302.24 g/mol	[3][4]
GHS Classification	Acute Toxicity, Oral (Category 4), H302Acute Aquatic Toxicity (Category 1), H400Chronic Aquatic Toxicity (Category 1), H410	[1]
Signal Word	Warning	[3]
Hazard Statements	H302: Harmful if swallowed.H410: Very toxic to aquatic life with long lasting effects.	[1]
Storage Conditions	Powder: -20°CIn Solvent: -80°C	[1]
Solubility	DMSO: 60 mg/mLWater (estimated): 2.47 mg/mL	[5][6]

Personal Protective Equipment (PPE) Protocol

Given the hazard profile of **Herbacetin**, including its acute oral toxicity and the recommendation to avoid skin and eye contact, a comprehensive PPE strategy is mandatory.

[1] The following equipment should be used at all times when handling the compound.[7][8][9]

- Hand Protection:
 - Wear two pairs of chemotherapy-rated nitrile gloves that meet the ASTM D6978 standard. [7][8]
 - The outer glove should be changed immediately upon contamination. The inner glove provides protection during the removal of the outer glove.

- Never wear gloves outside of the designated laboratory area.
- Body Protection:
 - A disposable, solid-front, back-closing gown made of polyethylene-coated polypropylene or a similar low-permeability fabric is required.[\[7\]](#)[\[9\]](#)
 - Gowns should have long sleeves with tight-fitting knit or elastic cuffs.
 - Standard cloth lab coats are not sufficient as they can absorb spills.[\[7\]](#)
- Eye and Face Protection:
 - Chemical safety goggles are mandatory to protect against dust particles and splashes.[\[10\]](#)
 - For procedures with a higher risk of splashing (e.g., preparing stock solutions), a full-face shield should be worn in addition to safety goggles.[\[7\]](#)
- Respiratory Protection:
 - All handling of powdered **Herbacetin** must be performed within a certified chemical fume hood or other ventilated enclosure to prevent the formation of dust and aerosols.[\[1\]](#)
 - If a ventilated enclosure is not available or in the case of a large spill, a NIOSH-approved N95 or higher-rated respirator is required.[\[8\]](#)[\[9\]](#) Surgical masks do not provide adequate protection against chemical dust.[\[9\]](#)

Operational Handling and Disposal Plan

A systematic approach to handling and disposal is critical to ensure safety and environmental protection.

Step 1: Preparation and Engineering Controls

- Designated Area: Conduct all work with **Herbacetin** in a designated area of the laboratory, clearly marked with hazard signs.
- Ventilation: All weighing and reconstitution of powdered **Herbacetin** must occur inside a chemical fume hood or a powder containment balance enclosure.

- **Emergency Equipment:** Ensure an eye-wash station and safety shower are readily accessible and have been recently tested. Have a chemical spill kit appropriate for solid reagents nearby.

Step 2: Handling and Experimental Workflow

- **Donning PPE:** Before entering the designated area, put on all required PPE in the following order: gown, inner gloves, outer gloves, eye/face protection, and respirator (if required).
- **Weighing:** Use anti-static weigh paper or a weighing boat. Handle with care to avoid creating dust.
- **Solution Preparation:** Add solvent to the powdered compound slowly to avoid splashing. If preparing solutions, store them at -80°C as recommended.[\[1\]](#)
- **Post-Handling:** After completing work, wipe down the work surface with an appropriate decontaminating solution (e.g., 70% ethanol).[\[1\]](#) Remove PPE in the reverse order it was put on, being careful to avoid self-contamination. Dispose of all single-use PPE as contaminated waste.
- **Hygiene:** Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)

Step 3: Spill Management

- **Evacuate:** Alert others in the area and evacuate if necessary.
- **Secure Area:** Restrict access to the spill area.
- **Assess:** If the spill is large or you are not trained to handle it, contact your institution's Environmental Health & Safety (EHS) department.
- **Clean-up (for small spills):**
 - Ensure you are wearing full PPE.
 - Gently cover the spill with an absorbent material from the spill kit (e.g., diatomite).[\[1\]](#)

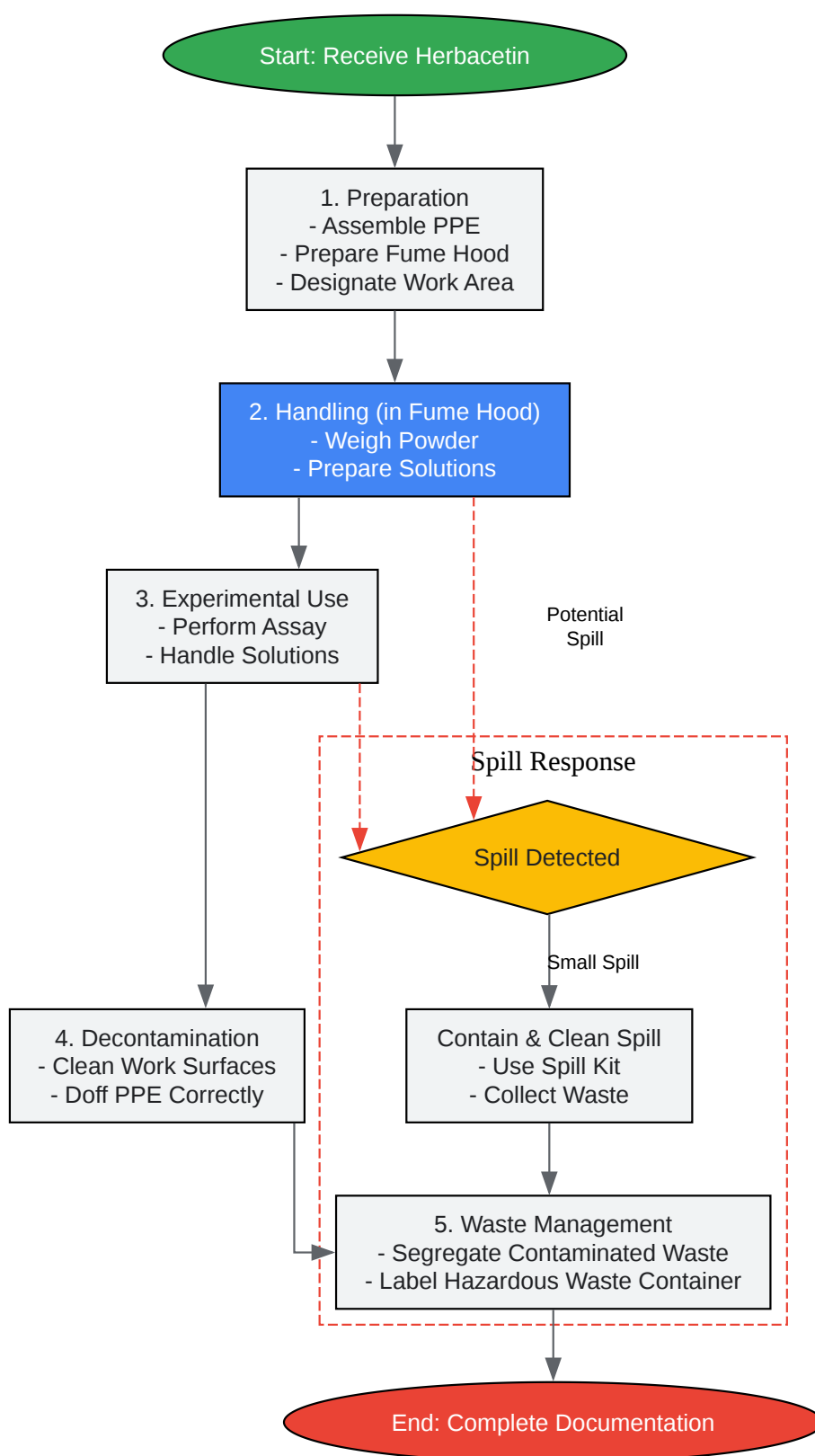
- Carefully collect the absorbed material using non-sparking tools and place it into a labeled, sealed waste container.
- Decontaminate the area with alcohol or another suitable solvent, and absorb the cleaning solution for disposal.^[1]

Step 4: Waste Disposal

- Segregation: All waste contaminated with **Herbacetin**, including empty containers, used PPE, and spill clean-up materials, must be collected separately from regular lab trash.
- Labeling: Collect waste in a clearly labeled, sealed container marked "Hazardous Chemical Waste: **Herbacetin**."
- Environmental Precaution: Do not dispose of **Herbacetin** or its waste down the drain, as it is very toxic to aquatic life.^[1]
- Final Disposal: Dispose of the waste through your institution's EHS department or a licensed hazardous waste disposal contractor, in accordance with all local, state, and federal regulations.^{[1][11]}

Visual Workflow for Safe Handling of Herbacetin

The following diagram outlines the critical steps for safely managing **Herbacetin** in a laboratory setting, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **Herbacetin** from receipt to disposal.

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References

- 1. Herbacetin|527-95-7|MSDS [dcchemicals.com]
- 2. A comprehensive review of herbacetin: From chemistry to pharmacological activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Herbacetyna = 98 HPLC 527-95-7 [sigmaaldrich.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. herbacetin, 527-95-7 [thegoodscentcompany.com]
- 6. selleckchem.com [selleckchem.com]
- 7. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 8. gerpac.eu [gerpac.eu]
- 9. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 10. SAFE CHEMICAL HANDLING PROTECTION PPE KIT [wilhelmsen.com]
- 11. ehs.utexas.edu [ehs.utexas.edu]
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